

Safeguarding Researchers: A Comprehensive Guide to Handling DSM705 Hydrochloride

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Compound of Interest

Compound Name: *DSM705 hydrochloride*

Cat. No.: *B15562294*

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For researchers and scientists in the field of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **DSM705 hydrochloride**, a potent antimalarial compound. Adherence to these procedures is critical to mitigate risks and ensure the well-being of all laboratory personnel.

Personal Protective Equipment (PPE)

When handling **DSM705 hydrochloride**, a comprehensive approach to personal protection is necessary to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE.

Protection Type	Required PPE	Specifications and Best Practices
Respiratory Protection	N95 or N100 Particulate Respirator	Use a NIOSH-approved respirator to protect against airborne particles. Surgical masks are not sufficient. Ensure proper fit testing and training for all users.
Eye Protection	Safety Goggles	Wear chemical splash goggles that provide a complete seal around the eyes to protect against dust and potential splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. Double gloving is advised, especially when handling larger quantities. Change gloves every 30-60 minutes or immediately if contaminated or damaged.
Body Protection	Laboratory Coat and Protective Clothing	A dedicated lab coat should be worn over long-sleeved shirts and long pants. For larger-scale operations, consider disposable coveralls for added protection.
Foot Protection	Closed-Toed Shoes	Wear non-slip, closed-toed shoes or boots to protect against spills and falling objects.

Hazard Identification and Safety Data

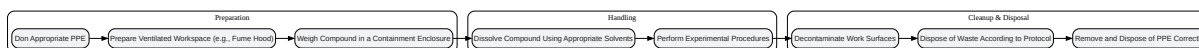
While comprehensive toxicological data for **DSM705 hydrochloride** is not fully available, the provided Safety Data Sheet (SDS) and the nature of the compound as a potent pharmaceutical agent necessitate stringent safety measures. The following table summarizes the available hazard information.

Hazard Classification	GHS Classification	Signal Word	Hazard Statement
Acute Oral Toxicity	No data available	No data available	No data available
Skin Corrosion/Irritation	No data available	No data available	No data available
Serious Eye Damage/Irritation	No data available	No data available	No data available
Respiratory or Skin Sensitization	No data available	No data available	No data available
Germ Cell Mutagenicity	No data available	No data available	No data available
Carcinogenicity	No data available	No data available	No data available
Reproductive Toxicity	No data available	No data available	No data available
STOT-Single Exposure	No data available	No data available	No data available
STOT-Repeated Exposure	No data available	No data available	No data available

STOT: Specific Target Organ Toxicity

Operational Plan for Safe Handling

A systematic approach to handling **DSM705 hydrochloride** is crucial to minimize exposure risk. The following workflow outlines the key steps from preparation to use.



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